

physical properties of Tris(2-methoxyethyl)borate

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Compound of Interest

Compound Name: *Tris(2-methoxyethyl)borate*

Cat. No.: *B079444*

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An In-depth Technical Guide on the Physical Properties of **Tris(2-methoxyethyl)borate** and Related Compounds

A Note on Chemical Identity: The common name "**Tris(2-methoxyethyl)borate**" can be ambiguous. For the purposes of this technical guide, we will provide data on two distinct but related compounds to ensure comprehensive coverage for researchers. The primary focus will be on Tris[2-[2-(2-methoxyethoxy)ethoxy]ethyl] orthoborate (CAS Number: 30989-05-0), as it is the subject of more extensive publicly available data. We will also present the available physical properties for the simpler compound, Tris(2-methoxyethyl)orthoborate (CAS Number: 14983-42-7).

Core Physical Properties

The physical characteristics of these borate esters are critical for their application in various fields, including their use as flame retardants and electrolytes in advanced battery technologies.^[1] The following tables summarize the key quantitative data for both compounds.

Tris[2-[2-(2-methoxyethoxy)ethoxy]ethyl] orthoborate

This compound is a colorless liquid known for its high thermal stability.^[2]

Property	Value	Unit
CAS Number	30989-05-0	-
Molecular Formula	C ₂₁ H ₄₅ BO ₁₂	-
Molecular Weight	500.39	g/mol
Density	1.056[1][2][3][4]	g/cm ³
Boiling Point	493.3[1][2][3][4]	°C at 760 mmHg
Flash Point	252.1[1][2][3]	°C
Refractive Index	1.435[1][2]	-
Vapor Pressure	2.17 x 10 ⁻⁹ [1][3]	mmHg at 25°C

Tris(2-methoxyethyl)orthoborate

This compound is described as a colorless powder.[5]

Property	Value	Unit
CAS Number	14983-42-7	-
Molecular Formula	C ₉ H ₂₁ BO ₆	-
Molecular Weight	236.07[5][6]	g/mol
Density	1.0	g/cm ³
Boiling Point	123-125[7]	°C at 1.5 Torr

Experimental Protocols for Property Determination

The following sections detail the standardized methodologies for determining key physical properties cited in this guide.

Boiling Point Determination (OECD Test Guideline 103)

The boiling point is the temperature at which a substance's vapor pressure equals the standard atmospheric pressure (101.325 kPa).[8][9] The OECD Guideline 103 describes several methods for this determination, applicable to liquid substances that do not undergo chemical changes below their boiling point.[8][9]

Principle of the Method (Siwoloboff Method Example):

- **Sample Preparation:** A small amount of the liquid sample is placed into a sample tube.
- **Apparatus Setup:** A boiling capillary, fused at its upper end, is placed open-end-down into the sample tube. The sample tube is then attached to a thermometer.
- **Heating:** The entire assembly is submerged in a heating bath (e.g., a liquid paraffin bath) and heated gradually.
- **Observation:** As the temperature approaches the boiling point, a continuous stream of bubbles will emerge from the lower end of the capillary.
- **Measurement:** The heat source is removed, and the bath is allowed to cool slowly. The boiling point is recorded as the temperature at which the stream of bubbles ceases and the liquid begins to rise into the capillary tube.[10]

Other valid methods under this guideline include using an ebulliometer, dynamic vapor pressure measurement, or differential scanning calorimetry (DSC).[8][11]

Density Determination (EU Method A.3 - Pycnometer)

This method is used to determine the relative density of a liquid by comparing the mass of a specific volume of the test substance to the mass of the same volume of a reference substance (typically water).[12] The pycnometer, a glass flask of a precisely known volume, is central to this method.[12][13]

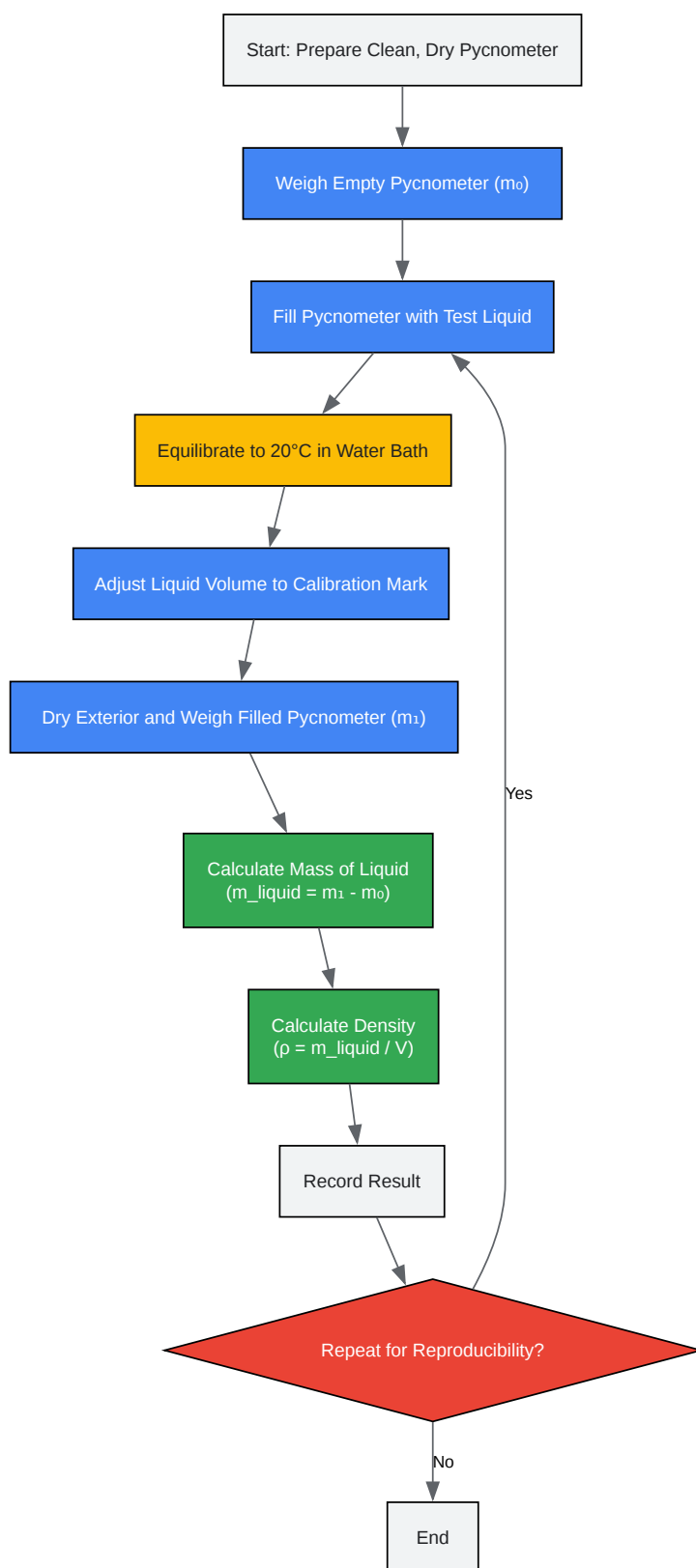
Principle of the Method:

- **Preparation:** A clean, dry pycnometer of a known volume is weighed empty (m_0).[13]
- **Sample Filling:** The pycnometer is carefully filled with the test liquid, ensuring no air bubbles are present.

- **Temperature Equilibration:** The filled pycnometer is placed in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium.^[14] The volume is adjusted precisely to the pycnometer's calibration mark.
- **Weighing:** The pycnometer is removed from the bath, cleaned of any external liquid, and weighed to determine the total mass (m_1).
- **Calculation:** The mass of the liquid is calculated ($m_{\text{liquid}} = m_1 - m_0$). The density (ρ) is then determined using the formula $\rho = m_{\text{liquid}} / V$, where V is the known volume of the pycnometer.
- **Replication:** The procedure is typically repeated at least once to ensure the results are reproducible.^[14]

Visualized Experimental Workflow

The following diagram illustrates the logical flow of an experimental procedure for determining the density of a liquid sample using the pycnometer method.



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Caption: Workflow for Density Determination via Pycnometer Method.

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